

FNDR-20123 solubility issues in DMSO

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Compound of Interest

Compound Name: FNDR-20123 free base

Cat. No.: B11936684

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FNDR-20123 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with FNDR-20123, focusing on solubility issues in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the reported solubility of FNDR-20123 in DMSO?

A1: The reported solubility of FNDR-20123 in DMSO is 31.25 mg/mL, which is equivalent to 75.50 mM. It is important to note that achieving this concentration may require specific handling procedures, such as sonication. The use of newly opened, anhydrous DMSO is recommended as its hygroscopic nature can significantly impact the solubility of the product.[1]

Q2: What are the recommended storage conditions for FNDR-20123 stock solutions in DMSO?

A2: Once prepared, it is recommended to aliquot the FNDR-20123 stock solution and store it at -20°C for up to one month or at -80°C for up to six months.[1] This helps to prevent degradation from repeated freeze-thaw cycles. Ensure the storage containers are tightly sealed to prevent moisture absorption.

Q3: Why is my FNDR-20123 not dissolving properly in DMSO?

A3: Several factors can contribute to solubility issues:



- DMSO Quality: DMSO is highly hygroscopic and readily absorbs moisture from the air. The
 presence of water in DMSO can significantly decrease its ability to dissolve FNDR-20123.
 Always use anhydrous, high-purity DMSO from a freshly opened bottle.
- Compound Purity: Ensure the FNDR-20123 you are using is of high purity. Impurities can affect solubility.
- Temperature: The dissolution of some compounds can be aided by gentle warming.
- Concentration: You may be attempting to prepare a solution that is above the solubility limit under your specific laboratory conditions.

Q4: Can I heat the FNDR-20123 solution to improve solubility?

A4: Gentle warming can be used to aid dissolution. However, prolonged or excessive heating should be avoided to prevent potential degradation of the compound. A water bath set to a temperature not exceeding 37°C is a safe option.

Troubleshooting Guide: FNDR-20123 Solubility in DMSO

This guide provides a step-by-step approach to troubleshoot and resolve common solubility issues encountered with FNDR-20123 in DMSO.

Problem: FNDR-20123 powder is not fully dissolving in DMSO.



Potential Cause	Troubleshooting Step	Expected Outcome
Insufficient Mixing	Vortex the solution vigorously for at least 2 minutes.	The compound dissolves completely, forming a clear solution.
Low-Quality or "Wet" DMSO	Use a new, unopened bottle of anhydrous, high-purity DMSO.	FNDR-20123 dissolves in the fresh, water-free DMSO.
Concentration Exceeds Solubility Limit	Prepare a more dilute stock solution (e.g., start with 10 mM and dilute further if needed).	The compound dissolves completely at a lower concentration.
Kinetic Barrier to Dissolution	Place the vial in a water bath sonicator for 10-15 minutes.	The ultrasonic waves provide the energy needed to break the crystal lattice and facilitate dissolution.
Low Temperature	Gently warm the solution in a 37°C water bath for 5-10 minutes with intermittent vortexing.	Increased temperature enhances the solubility of the compound.

Problem: FNDR-20123 precipitates out of the DMSO stock solution upon storage.



Potential Cause	Troubleshooting Step	Expected Outcome
Supersaturated Solution	Prepare a new stock solution at a slightly lower concentration.	The compound remains in solution during storage.
Moisture Absorption	Ensure the vial cap is tightly sealed. Consider using parafilm to further secure the seal. Store aliquots in vials with minimal headspace.	The solution remains clear as moisture ingress is prevented.
Freeze-Thaw Cycles	Aliquot the stock solution into smaller, single-use volumes to avoid repeated freezing and thawing.	The integrity of the stock solution is maintained across experiments.

Physicochemical Properties of FNDR-20123

Property	Value
Molecular Weight	377.45 g/mol
ClogP	Not specified
Polar Surface Area (PSA)	Not specified
Hydrogen Bond Acceptors	4
Hydrogen Bond Donors	2
Rotatable Bonds	7

Experimental Protocols Protocol for Preparation of a 10 mM FNDR-20123 Stock Solution in DMSO

Materials:

FNDR-20123 powder



- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Water bath sonicator (optional)
- Water bath at 37°C (optional)

Procedure:

- Calculate the required mass of FNDR-20123:
 - For 1 mL of a 10 mM stock solution, you will need:
 - Mass (mg) = 10 mmol/L * 1 mL * (1 L / 1000 mL) * 377.45 g/mol * (1000 mg / 1 g) =
 3.7745 mg
- Weigh FNDR-20123:
 - Carefully weigh out approximately 3.77 mg of FNDR-20123 powder and place it in a sterile vial. Record the exact weight.
- Calculate the required volume of DMSO:
 - Volume (mL) = [Mass (mg) / 377.45 g/mol] / 10 mmol/L * (1 L / 1000 mL) * 1000
 - Adjust the volume of DMSO to be added based on the actual weight of FNDR-20123 to achieve a final concentration of 10 mM.
- Dissolve the compound:
 - Add the calculated volume of anhydrous DMSO to the vial containing the FNDR-20123 powder.
 - Cap the vial tightly and vortex vigorously for 2-3 minutes.



• Troubleshooting Dissolution:

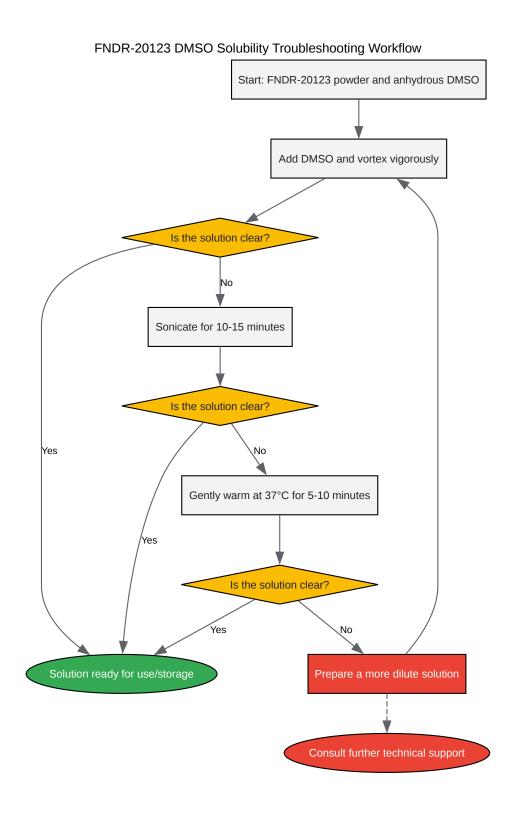
- If the compound is not fully dissolved, place the vial in a water bath sonicator for 10-15 minutes.
- If sonication is not sufficient, place the vial in a 37°C water bath for 5-10 minutes, with intermittent vortexing, until the solution is clear.

• Storage:

- Once fully dissolved, aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C.

Visualizations





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Caption: Troubleshooting workflow for dissolving FNDR-20123 in DMSO.



Mechanism of Action of FNDR-20123 (HDAC Inhibitor)



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Caption: General mechanism of action of FNDR-20123 as a histone deacetylase inhibitor.



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References

- 1. Histone deacetylase inhibitors: molecular mechanisms of action and clinical trials as anticancer drugs - PMC [pmc.ncbi.nlm.nih.gov]
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